Application Notes & Protocols: Spectroscopic Analysis of 1-Hydroxy-3H-indol-2-one Derivatives

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Compound of Interest

Compound Name:	*1-hydroxy-3H-indol-2-one*
CAS No.:	*18108-55-9*
Cat. No.:	*B095057*

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Prepared by: Gemini, Senior Application Scientist

I. Introduction: The Chemical and Biological Significance of 1-Hydroxyoxindoles

The **1-hydroxy-3H-indol-2-one**, or 1-hydroxyoxindole, scaffold is a privileged heterocyclic motif in medicinal chemistry and synthetic organic chemistry. These compounds are N-hydroxy variants of the well-known oxindole core, a structure found in numerous natural products and pharmacologically active molecules. The introduction of the N-hydroxy group significantly modulates the electronic and steric properties of the molecule, often enhancing its biological activity or providing a handle for further synthetic transformations. Derivatives of this core have been investigated for a range of therapeutic applications, including as kinase inhibitors and anticonvulsants.[1][2]

Given their potential, the unambiguous structural characterization and purity assessment of novel **1-hydroxy-3H-indol-2-one** derivatives are paramount. A multi-technique spectroscopic

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approach is essential for confirming the molecular structure, identifying functional groups, and elucidating substitution patterns. This guide provides an in-depth overview and practical protocols for the application of Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and UV-Visible (UV-Vis) Spectroscopy in the analysis of this important class of compounds.

II. Integrated Analytical Workflow

A logical and efficient workflow is critical for the comprehensive characterization of a newly synthesized **1-hydroxy-3H-indol-2-one** derivative. The process typically begins with techniques that provide rapid confirmation of molecular weight and key functional groups (MS and IR), followed by high-resolution techniques for detailed structural elucidation (NMR).

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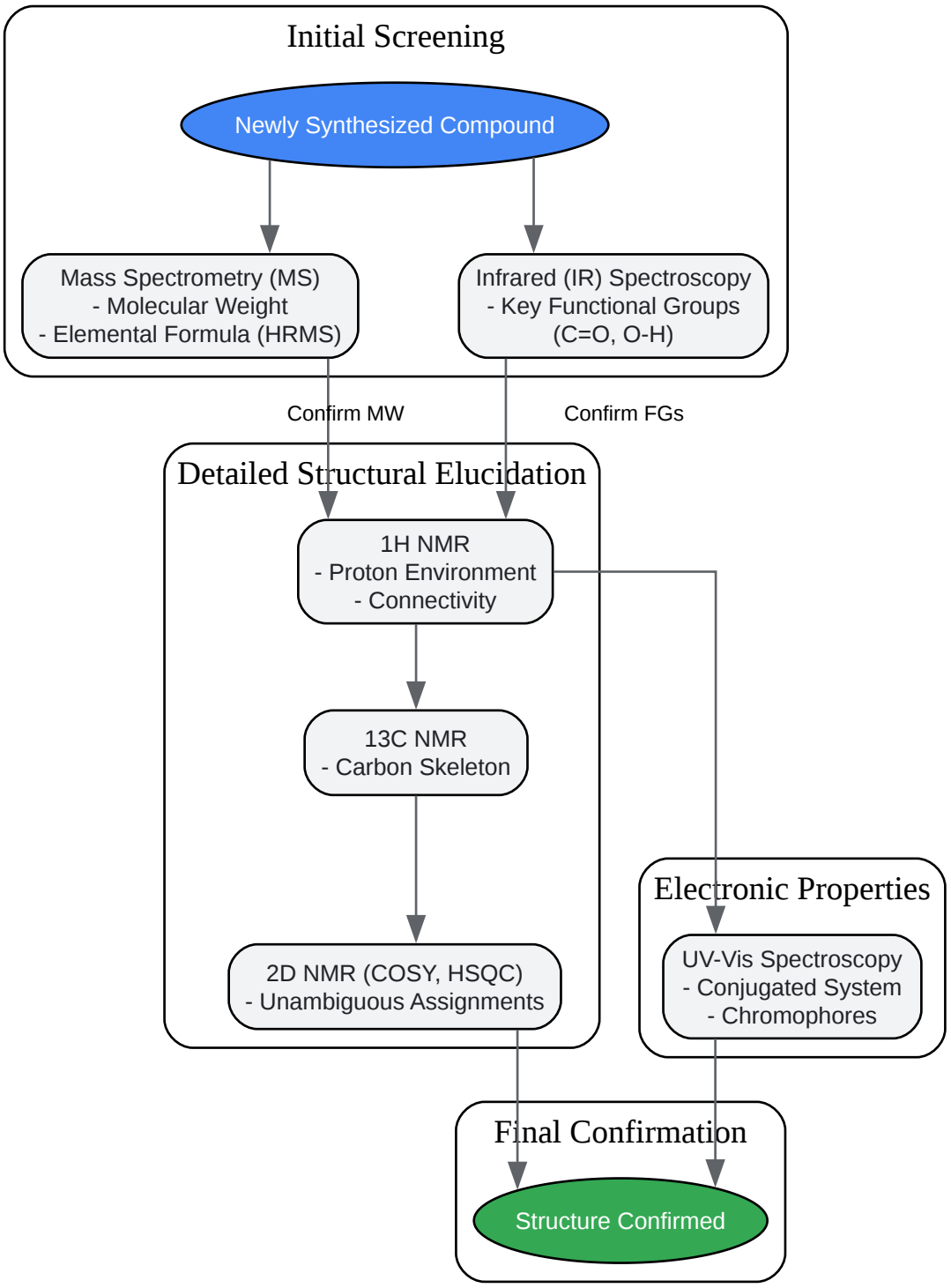

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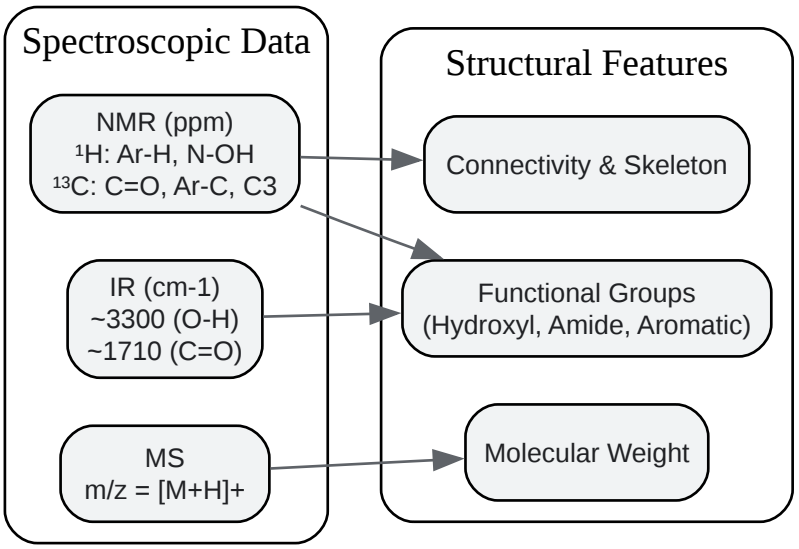

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Caption: Correlation of spectroscopic data to molecular features.

VI. UV-Visible (UV-Vis) Spectroscopy

Causality and Experimental Choices: UV-Vis spectroscopy probes the electronic transitions within a molecule, providing information about its chromophore and conjugated π-system. The oxindole core is an effective chromophore. This technique is particularly useful for quantitative analysis (using the Beer-Lambert law) and for observing changes in conjugation upon chemical modification.

Protocol: UV-Vis Sample Preparation and Analysis

- Solvent Selection: Choose a UV-transparent solvent in which the compound is soluble (e.g., methanol, ethanol, or acetonitrile).
- Stock Solution: Prepare an accurate stock solution of known concentration (e.g., 1 mM).
- Working Solution: Dilute the stock solution to achieve an absorbance reading between 0.1 and 1.0 AU (typically in the 10-50 µM range).
- Blanking: Fill a quartz cuvette with the pure solvent and use it to zero the spectrophotometer.

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- Measurement: Replace the blank with the sample solution and record the absorption spectrum, typically from 200 to 500 nm.

Spectral Interpretation: Indole and oxindole derivatives typically show multiple absorption bands corresponding to π→π* transitions. [3]For the parent 2-oxindole, characteristic absorption maxima (λ_max) are observed around 250 nm and 280-290 nm. [4]The presence of the N-hydroxy group and other substituents can cause shifts in these maxima (bathochromic or hypsochromic shifts) and changes in molar absorptivity (ε). [5][6] Table 4: Typical UV-Vis Absorption Maxima (λ_max)

Transition	Typical λ_max (nm)	Notes
π→π	~250	Strong absorption related to the benzene ring. [4]
π→π	~280-300	Characteristic of the indole/oxindole chromophore. [7]
n→π*	> 350	Weak absorption from the carbonyl group, may be observed as a shoulder. [7]

VII. Conclusion

The structural elucidation of **1-hydroxy-3H-indol-2-one** derivatives requires a synergistic application of multiple spectroscopic techniques. Mass spectrometry provides the foundational molecular weight and formula, while IR spectroscopy rapidly confirms key functional groups. A detailed analysis of ^{1}H and ^{13}C NMR spectra is then used to assemble the complete molecular structure, and UV-Vis spectroscopy offers insight into the electronic properties of the molecule. By following the protocols and interpretive guidelines presented in this document, researchers can confidently and accurately characterize these valuable compounds.

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